

Application Notes and Protocols for BMS-303141 in Cell Culture Experiments

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B1667198

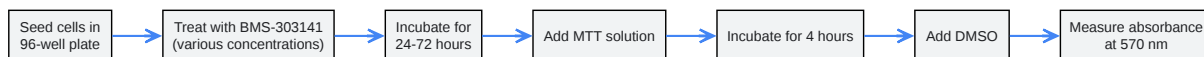
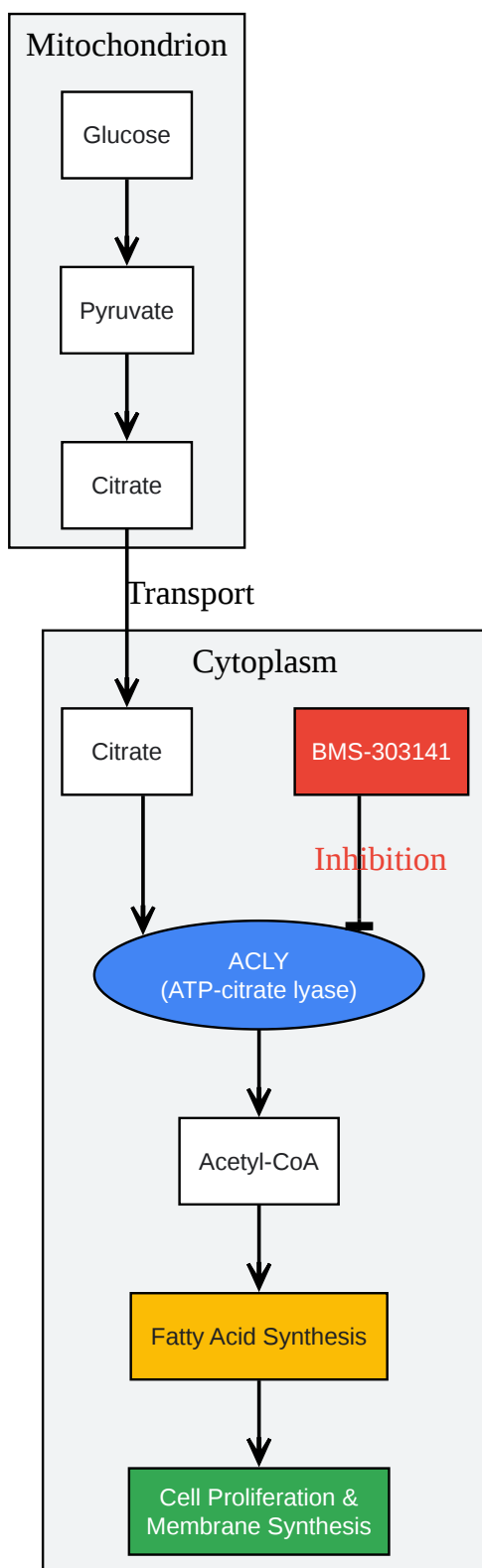
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Introduction

BMS-303141 is a potent and specific inhibitor of ATP-citrate lyase (ACLY), a crucial enzyme in the de novo lipogenesis pathway. ACLY catalyzes the conversion of citrate to acetyl-CoA, a fundamental building block for the synthesis of fatty acids and cholesterol. In various cancer cell types, which exhibit upregulated lipogenesis to support rapid growth and proliferation, the inhibition of ACLY by **BMS-303141** has been demonstrated to suppress tumor growth and induce apoptosis. These application notes provide detailed protocols and concentration guidelines for utilizing **BMS-303141** in cell culture experiments.

Mechanism of Action

BMS-303141 acts as a small molecule inhibitor of ATP-citrate lyase (ACLY), which is a key enzyme in the pathway of fatty acid synthesis. By blocking ACLY, **BMS-303141** reduces the availability of cytosolic acetyl-CoA, which is essential for the production of fatty acids and cholesterol. This disruption of lipid metabolism can impede the formation of new cell membranes, which is critical for rapidly dividing cells like cancer cells. Consequently, the inhibition of ACLY by **BMS-303141** can lead to a decrease in cell proliferation and the induction of programmed cell death, or apoptosis.





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